

Essential Safety and Operational Guide for Handling UCK2 Inhibitor-3

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Compound of Interest

Compound Name: UCK2 Inhibitor-3

Cat. No.: B12390530

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **UCK2 Inhibitor-3**. Adherence to these procedures is essential for personal safety and to ensure the integrity of the compound. **UCK2 Inhibitor-3** is a non-competitive inhibitor of uridine-cytidine kinase 2 (UCK2) and also shows inhibitory activity against DNA polymerase eta and kappa.[1][2] While a specific Safety Data Sheet (SDS) for **UCK2 Inhibitor-3** is not readily available, the following guidelines are based on best practices for handling potent small molecule kinase inhibitors.[3][4][5]

Physicochemical and Hazard Information

Proper storage and handling are critical to maintain the stability and activity of **UCK2 Inhibitor-3**.

Property	Value
Molecular Formula	C ₁₉ H ₁₃ BrFN ₅ O ₂ S
CAS Number	2376687-49-7
Molecular Weight	502.31 g/mol
Storage	Store at -20°C.
Hazard Profile	Potent kinase inhibitor. Handle with caution as with all chemicals of unknown toxicity.

Personal Protective Equipment (PPE) and Engineering Controls

The use of appropriate PPE is the primary defense against chemical exposure. The following PPE is mandatory for all stages of handling **UCK2 Inhibitor-3**.

PPE Category	Item	Specifications
Hand Protection	Nitrile Gloves	Double-gloving is recommended. Change gloves immediately if contaminated.
Eye Protection	Safety Glasses with Side Shields or Goggles	Must be worn at all times in the laboratory.
Body Protection	Laboratory Coat	Fully buttoned to protect against contamination of personal clothing.
Respiratory Protection	Chemical Fume Hood	All handling of solid UCK2 Inhibitor-3 and preparation of solutions must be performed in a certified chemical fume hood to prevent inhalation.

Operational and Disposal Plans

A systematic approach to handling and disposal is essential to minimize exposure and maintain compound integrity.

Experimental Protocols

1. Receiving and Storage:

- Upon receipt, inspect the container for any signs of damage or leakage.
- It is recommended to store **UCK2 Inhibitor-3** at -20°C.

2. Preparation of Stock Solutions:

- Objective: To accurately prepare a stock solution for experimental use.
- Materials:
 - **UCK2 Inhibitor-3** powder
 - Anhydrous Dimethyl sulfoxide (DMSO) or other appropriate solvent
 - Sterile, chemical-resistant vials
 - Calibrated pipettes and sterile, filtered tips
- Procedure:
 - Ensure all work is conducted within a certified chemical fume hood.
 - Don all required PPE as specified in the table above.
 - Allow the vial of **UCK2 Inhibitor-3** powder to equilibrate to room temperature before opening to prevent condensation.
 - Carefully weigh the desired amount of the compound. Handle the solid form gently to avoid generating dust.
 - Slowly add the desired solvent to the vial containing the solid **UCK2 Inhibitor-3**.
 - Cap the vial securely and vortex or sonicate as needed to ensure complete dissolution.
 - It is advisable to aliquot the stock solution into smaller, single-use volumes to prevent repeated freeze-thaw cycles.
 - Clearly label all vials with the compound name, concentration, solvent, date of preparation, and appropriate hazard warnings.
 - Store stock solutions at -20°C or as recommended to maintain stability.

3. Spill Management:

- Evacuate: Clear the area of all personnel.

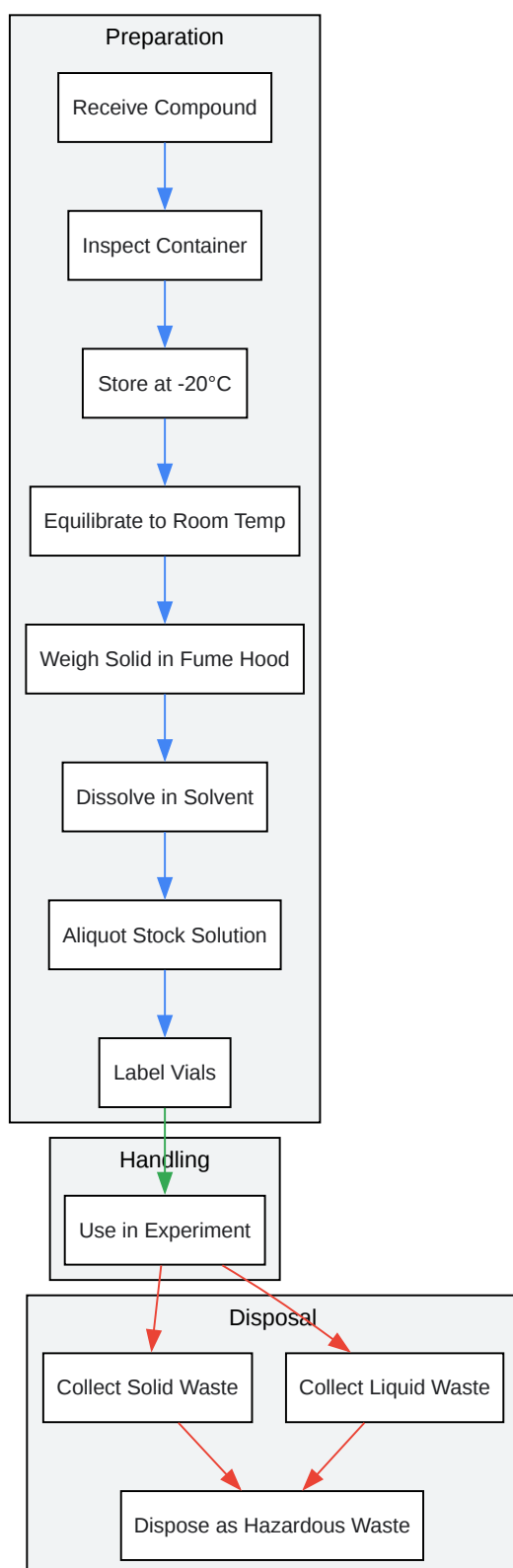
- Ventilate: Ensure the area is well-ventilated.
- Contain: For a solid spill, gently cover it with a damp paper towel to avoid raising dust. For a liquid spill, absorb it with an inert material such as vermiculite or sand.
- Clean: Use appropriate cleaning agents and decontaminate the area.
- Dispose: Collect all contaminated materials in a sealed, labeled hazardous waste container.

Disposal Plan

All waste materials contaminated with **UCK2 Inhibitor-3** must be treated as hazardous chemical waste.

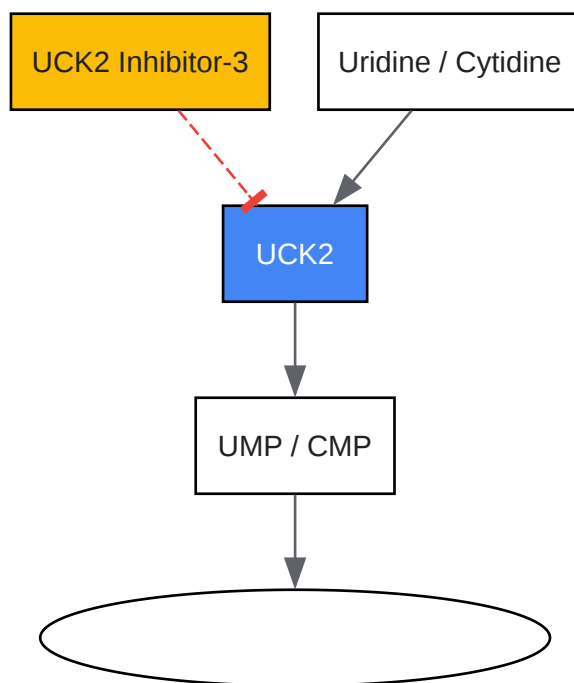
- Solid Waste: This includes empty vials, contaminated gloves, pipette tips, and any other disposable materials that have come into contact with the compound. Place these items in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all solutions containing **UCK2 Inhibitor-3** in a clearly labeled, sealed hazardous waste container.

Workflow and Signaling Pathway Diagrams



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Caption: Workflow for safe handling of **UCK2 Inhibitor-3**.



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Caption: Inhibition of the pyrimidine salvage pathway by **UCK2 Inhibitor-3**.

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